

A Comparative Performance Analysis of Pigment Red 112 from Various Manufacturers

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Compound of Interest

Compound Name: *Pigment red 112*

Cat. No.: *B035991*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **Pigment Red 112** (C.I. 12370), a monoazo pigment widely utilized for its vibrant yellowish-red shade and robust performance characteristics.^{[1][2]} This document is intended to assist researchers, scientists, and drug development professionals in selecting the optimal **Pigment Red 112** product for their specific applications by presenting key performance indicators from various manufacturers, supported by standardized experimental protocols.

Introduction to Pigment Red 112

Pigment Red 112, also known as Naphthol Red FGR, is a high-performance organic pigment recognized for its excellent color strength, good lightfastness, and thermal stability.^{[1][3][4]} Its applications are diverse, ranging from inks (water-based and solvent-based), coatings (industrial and decorative), and plastics to textile printing and even agricultural uses like seed coloration.^{[1][2][3][5]} The performance of **Pigment Red 112** can, however, vary between manufacturers due to differences in synthesis, particle size distribution, and post-treatment processes. This guide outlines a systematic approach to benchmarking its performance.

Comparative Performance Data

The following table summarizes key quantitative performance data for **Pigment Red 112** from a selection of manufacturers. The data has been compiled from publicly available technical data sheets. It is important to note that direct comparison can be challenging due to variations

in testing methodologies. The subsequent section on Experimental Protocols provides a standardized framework for in-house evaluation.

Property	Manufacturer A	Manufacturer B	Manufacturer C	Manufacturer D	Test Method
Color Shade	Yellowish Red	Bright Neutral Red	Bright Yellowish Shade Red	Bright Neutral Red	Visual/Spectrophotometric
Specific Surface Area (m ² /g)	17-40	37-40	Not Specified	Not Specified	ISO 9277
Oil Absorption (g/100g)	40-50	40-50	30-50	≤40	ISO 787-5 / ASTM D281
pH Value	6-8	6-8	4.5-7.5	6-7	ISO 787-9 / ASTM D1208
Heat Stability (°C)	180	170	170	200 (5 min)	ISO 787-21 / ASTM D2485
Light Fastness (Full Shade, 1-8)	6-7	7-8	7-8	7	ISO 105-B02 / ASTM D4303
Light Fastness (Reduced Tint, 1-8)	6	Not Specified	Not Specified	6	ISO 105-B02 / ASTM D4303
Acid Resistance (1-5)	5	4	5	5	ISO 787-1
Alkali Resistance (1-5)	5	4	5	5	ISO 787-1
Water Resistance (1-5)	Not Specified	4	Not Specified	5	ISO 787-1

Ethanol					
Resistance (1-5)	3	4	Not Specified	4	ISO 787-1
Xylene					
Resistance (1-5)	Not Specified	Not Specified	Not Specified	5	ISO 787-1
Migration					
Resistance (1-5)	4	Not Specified	Not Specified	5	EN 14469-4

Note: The data presented is for illustrative purposes and should be verified with the respective manufacturers. The performance can vary depending on the specific grade and application.

Experimental Protocols

To facilitate a direct and unbiased comparison of **Pigment Red 112** from different sources, the following standardized experimental protocols are recommended. These protocols are based on internationally recognized standards from ISO and ASTM.^{[6][7]}

Determination of Oil Absorption

Objective: To determine the quantity of linseed oil required to form a coherent paste with a given amount of pigment. This value is indicative of the pigment's dispersibility and vehicle demand.

Methodology: Based on ISO 787-5 and ASTM D281.

- Weigh 10 g of the dry **Pigment Red 112** sample onto a clean glass plate.
- Add refined linseed oil drop by drop from a burette onto the pigment.
- After the addition of each drop, thoroughly incorporate the oil into the pigment using a steel spatula.
- Continue adding oil until a single, stiff paste of a smooth consistency is formed.

- Record the volume of oil consumed in milliliters.
- Calculate the oil absorption as the grams of oil required per 100 grams of pigment.

Light Fastness Testing

Objective: To assess the resistance of the pigment to fading or color change upon exposure to a standardized light source.

Methodology: Based on ISO 105-B02 and ASTM D4303.

- Prepare a dispersion of the pigment in a suitable binder (e.g., acrylic emulsion for water-based systems, alkyd resin for solvent-based systems) at a specified pigment-to-binder ratio.
- Apply a uniform film of the dispersion onto a standardized substrate (e.g., drawdown card).
- Prepare both a full shade sample and a reduced tint sample (e.g., 1:10 pigment to titanium dioxide).
- Allow the films to dry completely.
- Partially cover each sample with an opaque material.
- Expose the samples to a xenon arc light source under controlled conditions of temperature and humidity as specified in the standard.
- Simultaneously expose the Blue Wool Scale standards (1-8).
- Periodically evaluate the color change of the exposed portion of the sample against the unexposed portion and compare it to the fading of the Blue Wool Scale standards.
- The lightfastness rating corresponds to the Blue Wool Scale number that shows a similar degree of fading.

Heat Stability Testing

Objective: To evaluate the pigment's ability to withstand high temperatures without significant color change, which is critical for applications like baking enamels and plastics processing.^[4]

Methodology: Based on ISO 787-21 and ASTM D2485.

- Prepare a sample of the pigment incorporated into the intended application medium (e.g., a paint system or a plastic resin).
- Apply the colored medium to a suitable substrate.
- Place the prepared sample in a laboratory oven at a series of specified temperatures (e.g., 160°C, 180°C, 200°C) for a defined duration (e.g., 10 minutes, 20 minutes).
- After cooling to room temperature, compare the color of the heat-exposed sample to an unheated control sample.
- The heat stability is reported as the maximum temperature at which no significant color change is observed.

Chemical Resistance Testing

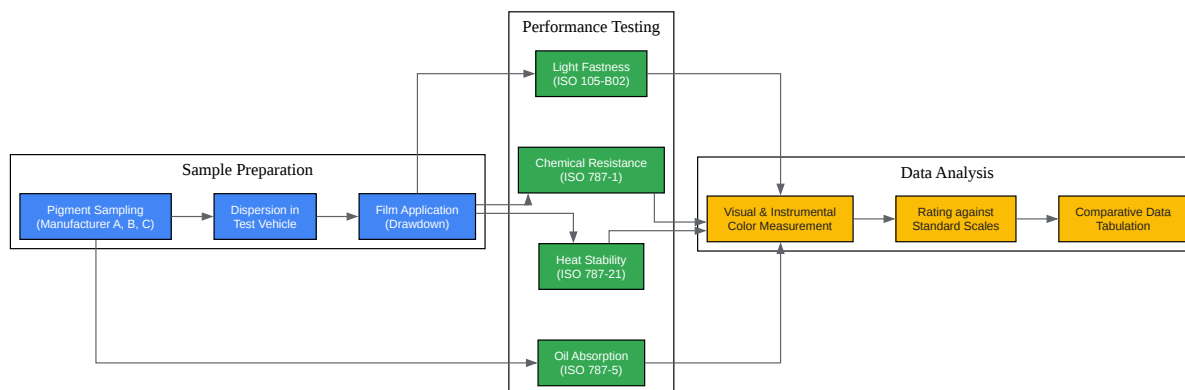
Objective: To assess the pigment's resistance to various chemicals, which is crucial for its durability in different environments.

Methodology: Based on ISO 787-1.

- Prepare coated panels as described in the lightfastness test.
- Immerse separate panels in solutions of 5% hydrochloric acid, 5% sodium hydroxide, water, and selected organic solvents (e.g., ethanol, xylene) for a specified period (e.g., 24 hours) at room temperature.
- After immersion, rinse the panels with deionized water and allow them to dry.
- Evaluate any changes in color, gloss, or blistering and rate the resistance on a scale of 1 to 5, where 5 represents no change.

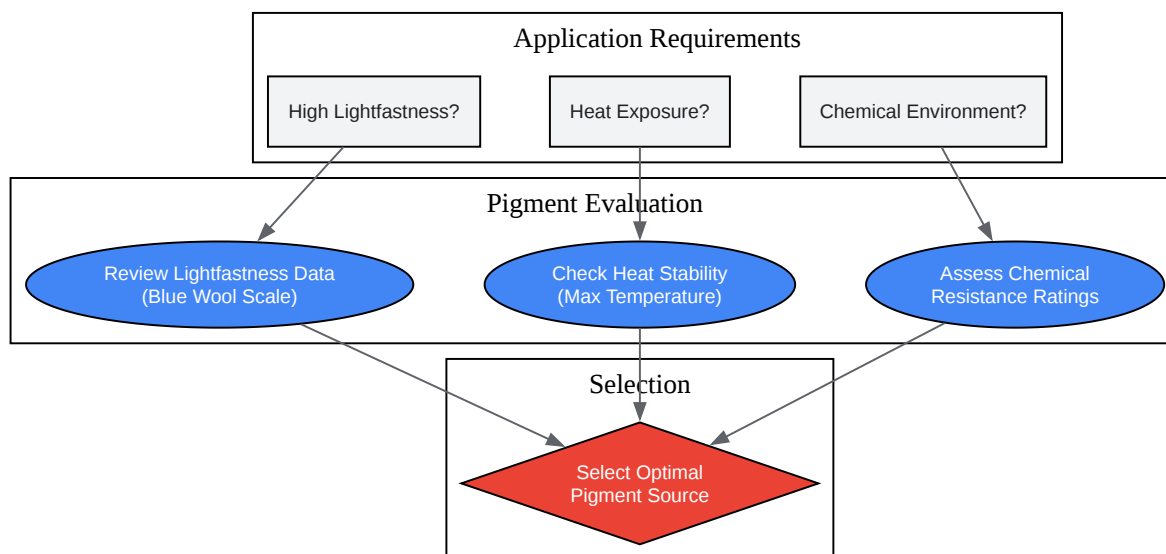
Visualizations

The following diagrams illustrate the experimental workflow for performance testing and a logical relationship for evaluating pigment suitability.



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Caption: Experimental workflow for benchmarking **Pigment Red 112**.



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Caption: Logical flow for selecting the appropriate **Pigment Red 112**.

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